

# Personal protective equipment for handling Temiverine hydrochloride

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## Compound of Interest

Compound Name: *Temiverine hydrochloride*

Cat. No.: *B134995*

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## Essential Safety and Handling Guide for Mebeverine Hydrochloride

This guide provides crucial safety and logistical information for the handling and disposal of Mebeverine Hydrochloride (CAS No. 2753-45-9), a compound commonly used in pharmaceutical research. The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard safety protocols.

Note on Chemical Identity: The initial request for "**Temiverine hydrochloride**" led to safety data for "Mebeverine hydrochloride" (CAS No. 2753-45-9), which is the subject of this guidance. A different substance, also named **Temiverine hydrochloride**, is associated with CAS No. 129927-33-9. Users should verify the CAS number of their compound to ensure they are following the correct safety procedures.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for Mebeverine Hydrochloride.

Property	Value	Source
Molecular Formula	C <sub>25</sub> H <sub>35</sub> NO <sub>5</sub> ·HCl	[1][2]
Molecular Weight	466.01 g/mol	[3]
CAS Number	2753-45-9	[1][4][5][6]
Oral LD50 (Rat)	1540 mg/kg	N/A
Occupational Exposure Band (OEB)	0.1 - 1 mg/m <sup>3</sup>	[7]
Melting Point	125-127 °C	[3]
Flash Point	282.7 °C	[3][8]
Storage Temperature	2-8°C	[6]

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling Mebeverine Hydrochloride, the following personal protective equipment is mandatory.

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[8]
- **Hand Protection:** Use compatible chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use. For prolonged or repeated contact, double gloving is recommended. Dispose of contaminated gloves after use in accordance with good laboratory practices.[9]
- **Respiratory Protection:** In cases where dust or aerosols may be generated, a full-face respirator with an appropriate particulate filter is necessary, especially if exposure limits are exceeded.[8]
- **Body Protection:** A laboratory coat is suitable for handling small quantities (up to 500 grams). For larger quantities, a disposable coverall of low permeability is recommended.[9] Protective shoe covers should also be worn.[9]

## Operational Plan for Handling

Adherence to a strict operational plan is critical for the safe handling of Mebeverine Hydrochloride. The following step-by-step protocol should be followed.

- Preparation:
  - Ensure the work area is well-ventilated, and a safety shower and eye wash station are readily accessible.
  - Confirm that all necessary PPE is available and in good condition.
  - Prepare all required equipment and reagents before handling the compound.
- Handling:
  - Handle Mebeverine Hydrochloride in a designated area, such as a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[8]
  - Avoid all personal contact, including inhalation and contact with skin and eyes.[9]
  - Use non-sparking tools to prevent ignition.[8]
  - Do not eat, drink, or smoke in the handling area.[7]
- Post-Handling:
  - Wash hands and any exposed skin thoroughly with soap and water after handling.[7]
  - Clean the work area and decontaminate any equipment used.
  - Store Mebeverine Hydrochloride in a tightly closed container in a dry, cool, and well-ventilated place.[8]

## Disposal Plan

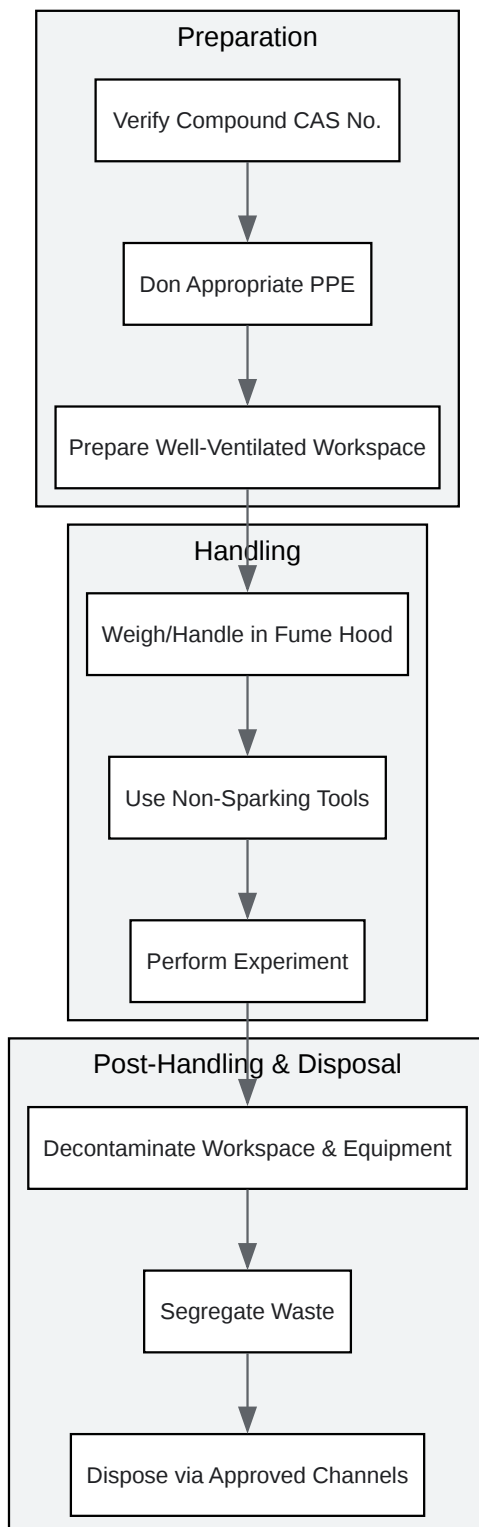
Proper disposal of Mebeverine Hydrochloride and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect waste material in a suitable, labeled, and closed container.[\[8\]](#)
  - Do not mix with other waste streams unless explicitly instructed to do so by your institution's environmental health and safety (EHS) office.
- Disposal of Unused Material:
  - Unused Mebeverine Hydrochloride should be disposed of as hazardous waste.
  - The material can be sent to a licensed chemical destruction plant or disposed of by controlled incineration with flue gas scrubbing.[\[8\]](#)
  - Do not discharge into sewers or drains.[\[8\]](#)
- Container Disposal:
  - Empty containers may retain residual dust and should be handled as hazardous waste.
  - Containers can be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste.[\[8\]](#)
  - Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill, if permitted by local regulations.[\[8\]](#)

## Workflow and Safety Diagrams

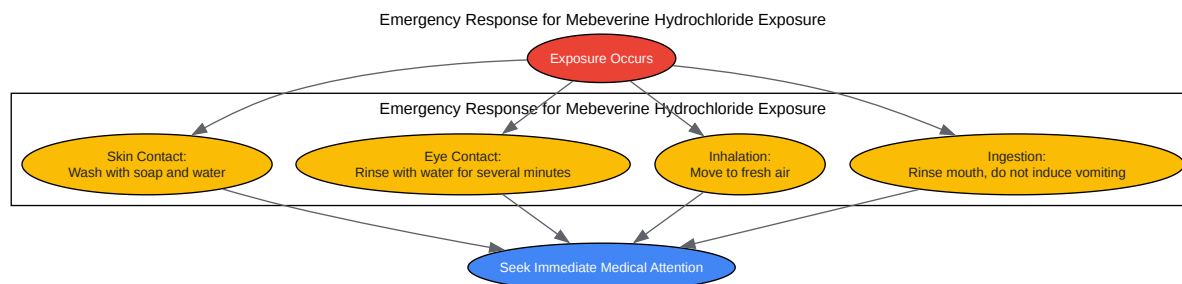
The following diagrams illustrate the key workflows for handling and emergency procedures related to Mebeverine Hydrochloride.

## Safe Handling Workflow for Mebeverine Hydrochloride



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Caption: Safe Handling Workflow for Mebeverine Hydrochloride.



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